

Characterization of 2-Aminomethyl-15-crown-5-cation complexes using mass spectrometry

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Compound of Interest

Compound Name: 2-Aminomethyl-15-crown-5

Cat. No.: B1276274

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An Application Note and Protocol for the Characterization of **2-Aminomethyl-15-crown-5-Cation Complexes** using Mass Spectrometry

For Researchers, Scientists, and Drug Development Professionals

Introduction

Crown ethers are a class of macrocyclic polyethers that can selectively bind cations, making them valuable in various fields, including phase transfer catalysis, ion sensing, and as components of drug delivery systems. The compound **2-aminomethyl-15-crown-5** is a functionalized crown ether that possesses a primary amine group, allowing for its conjugation to other molecules of interest, such as proteins or therapeutic agents. The cation binding properties of this molecule are crucial for its function. Electrospray ionization mass spectrometry (ESI-MS) is a powerful and sensitive analytical technique for the characterization of non-covalent complexes, such as those formed between crown ethers and cations. This application note provides a detailed protocol for the characterization of **2-aminomethyl-15-crown-5-cation** complexes using ESI-MS.

Principles of Mass Spectrometry for Host-Guest Analysis

Electrospray ionization is a soft ionization technique that allows for the transfer of intact, non-covalent complexes from solution into the gas phase. In the context of crown ether-cation

complexes, a solution containing the crown ether and a salt of the cation of interest is infused into the mass spectrometer. The ESI process generates gas-phase ions of the complex, which are then separated based on their mass-to-charge ratio (m/z). The resulting mass spectrum will show peaks corresponding to the uncomplexed crown ether, the cation, and the crown ether-cation complex.

Tandem mass spectrometry (MS/MS) can be employed to further probe the stability of these complexes. In an MS/MS experiment, the ion corresponding to the complex of interest is isolated and then subjected to collision-induced dissociation (CID). The energy required to dissociate the complex into its constituent crown ether and cation provides a measure of the gas-phase binding affinity.

Application: Characterization of **2-Aminomethyl-15-crown-5**-Cation Complexes

This protocol is designed for the qualitative and semi-quantitative analysis of the binding of **2-aminomethyl-15-crown-5** to various cations, primarily alkali metals such as sodium (Na^+) and potassium (K^+). The objectives of the analysis are to:

- Confirm the formation of the **2-aminomethyl-15-crown-5**-cation complex.
- Determine the stoichiometry of the complex.
- Assess the relative binding affinity for different cations by comparing the ion intensities of the respective complexes.
- Investigate the gas-phase stability of the complexes using tandem mass spectrometry.

Experimental Protocols

1. Materials and Reagents

- **2-Aminomethyl-15-crown-5** (Molecular Formula: $\text{C}_{11}\text{H}_{23}\text{NO}_5$, Molecular Weight: 249.30 g/mol)
- Alkali metal salts (e.g., NaCl, KCl, RbCl, CsCl), analytical grade
- Methanol (HPLC grade)

- Deionized water (18.2 MΩ·cm)
- Volumetric flasks, micropipettes, and other standard laboratory glassware

2. Sample Preparation

- Stock Solution of **2-Aminomethyl-15-crown-5** (1 mM): Accurately weigh 2.49 mg of **2-aminomethyl-15-crown-5** and dissolve it in 10 mL of a 1:1 (v/v) methanol/water solution.
- Stock Solutions of Cations (10 mM): Prepare 10 mM stock solutions of each alkali metal salt in deionized water.
- Working Solutions for Analysis:
 - For each cation to be tested, prepare a solution containing 10 μM of **2-aminomethyl-15-crown-5** and 10 μM of the cation. This is achieved by mixing the appropriate volumes of the stock solutions and diluting with 1:1 (v/v) methanol/water.
 - Prepare a control solution containing only 10 μM of **2-aminomethyl-15-crown-5**.
 - Prepare a blank solution of 1:1 (v/v) methanol/water.

3. Mass Spectrometry Analysis

- Instrumentation: A quadrupole time-of-flight (Q-TOF) mass spectrometer equipped with an electrospray ionization source is recommended for its high resolution and mass accuracy.
- ESI-MS Parameters (Positive Ion Mode):
 - Capillary Voltage: 3.5 - 4.5 kV
 - Cone Voltage: 20 - 40 V
 - Source Temperature: 80 - 120 °C
 - Desolvation Temperature: 150 - 250 °C
 - Desolvation Gas Flow (N₂): 400 - 600 L/hr

- Nebulizer Gas (N₂): 1 - 2 bar
- Mass Range: m/z 100 - 1000
- Acquisition Mode: Full scan
- Infusion: Infuse the prepared working solutions directly into the ESI source at a flow rate of 5 - 10 µL/min.

4. Tandem Mass Spectrometry (MS/MS) for Stability Assessment

- Perform a full scan ESI-MS analysis to identify the m/z of the crown ether-cation complex.
- Select the precursor ion corresponding to the [Crown Ether + Cation]⁺ complex.
- Fragment the precursor ion using collision-induced dissociation (CID) with argon as the collision gas.
- Gradually increase the collision energy (e.g., from 5 to 50 eV) to determine the energy at which the complex dissociates into the crown ether and the cation.

Data Presentation

Table 1: Theoretical m/z Values for **2-Aminomethyl-15-crown-5**-Cation Complexes

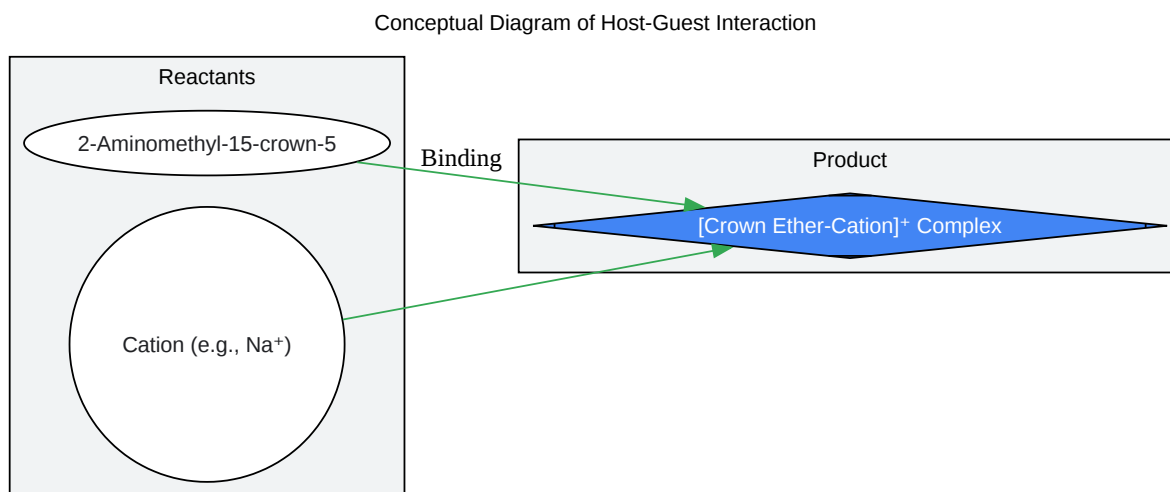
Cation	Cation Mass (Da)	2-Aminomethyl-15-crown-5 Mass (Da)	Complex Formula	Theoretical m/z ([M+H] ⁺ or [M+Cation] ⁺)
H ⁺	1.008	249.30	[C ₁₁ H ₂₃ NO ₅ + H] ⁺	250.31
Na ⁺	22.990	249.30	[C ₁₁ H ₂₃ NO ₅ + Na] ⁺	272.29
K ⁺	39.098	249.30	[C ₁₁ H ₂₃ NO ₅ + K] ⁺	288.40

Table 2: Gas-Phase Bond Dissociation Energies of Alkali Cation Complexes with 15-crown-5 (Parent Compound)

Note: This data is for the parent compound 15-crown-5 and serves as a reference. The aminomethyl group may influence the binding energies.

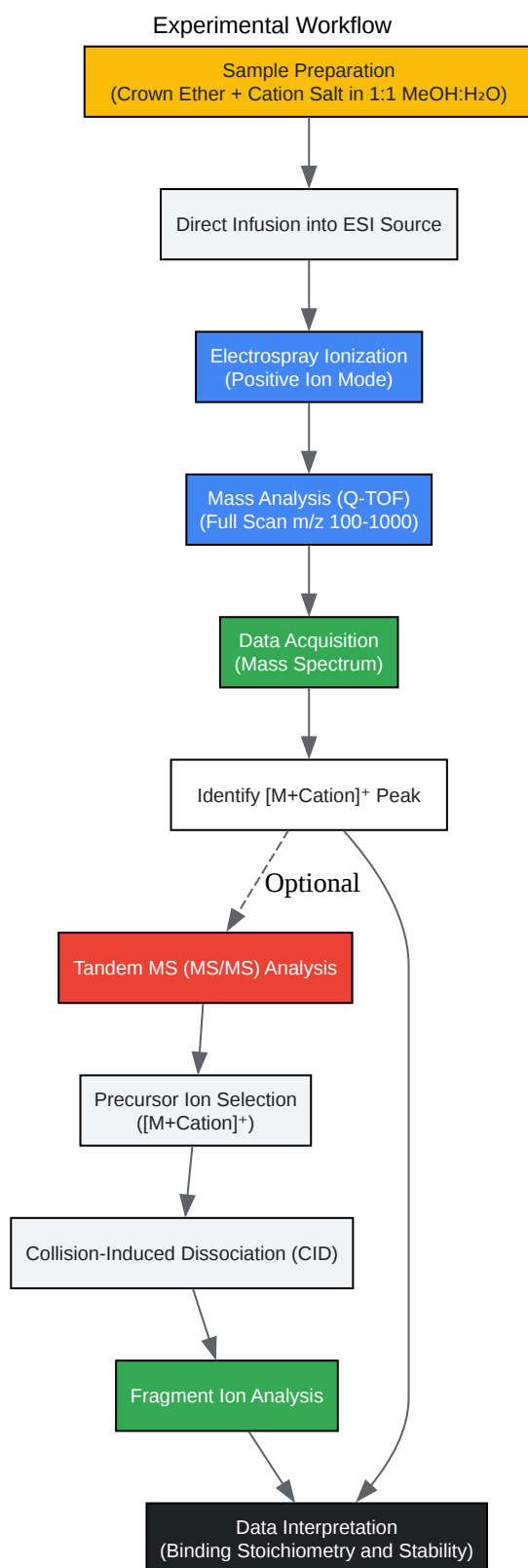
Cation	Bond Dissociation Energy (kJ/mol) at 298 K
Na ⁺	124.7 ± 5.9
K ⁺	103.3 ± 5.4
Rb ⁺	92.0 ± 5.0
Cs ⁺	80.8 ± 4.6

Visualizations



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Caption: Host-guest complex formation.



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Caption: Mass spectrometry workflow.

Conclusion

Electrospray ionization mass spectrometry is an indispensable tool for the characterization of non-covalent interactions, such as those between **2-aminomethyl-15-crown-5** and various cations. The protocol outlined in this application note provides a robust framework for confirming complex formation, determining stoichiometry, and assessing the relative stability of these complexes. This information is critical for researchers and scientists in the fields of supramolecular chemistry, sensor development, and drug delivery, where the precise control of molecular recognition is paramount. The combination of direct infusion ESI-MS and tandem MS provides both qualitative and semi-quantitative data that can guide the rational design of novel functional materials and therapeutic agents.

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